

Personal protective equipment for handling 2'-Hydroxyacetophenone

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Compound of Interest

Compound Name: 2'-Hydroxyacetophenone

Cat. No.: B195540

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Essential Safety and Handling Guide for 2'-Hydroxyacetophenone

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for **2'-Hydroxyacetophenone**, ensuring a secure laboratory environment.

Personal Protective Equipment (PPE)

When handling **2'-Hydroxyacetophenone**, a comprehensive approach to personal protection is crucial to minimize exposure and ensure safety. The following PPE is recommended:

- **Eye Protection:** Wear safety glasses with side shields or chemical goggles to protect against splashes.^{[1][2]}
- **Hand Protection:** Chemical-resistant gloves, such as PVC, are required to prevent skin contact.^[1] For prolonged or frequently repeated contact, a glove with a higher protection class (breakthrough time greater than 240 minutes) is recommended.^[1] Always inspect gloves before use and wash hands thoroughly after handling.
- **Skin and Body Protection:** A chemical-resistant apron or lab coat, along with long-sleeved clothing, should be worn to protect the skin.^{[2][3]} In cases of potential significant exposure,

full-body protective clothing may be necessary.[1]

- Respiratory Protection: Under normal handling conditions with adequate ventilation, respiratory protection may not be necessary.[3] However, if ventilation is insufficient, or if there is a risk of inhaling vapors or aerosols, a NIOSH/MSHA or European Standard EN 149 approved respirator with a Type A filter is recommended.[1][2]

Operational Plan and Handling Procedures

Adherence to proper handling procedures is critical for minimizing risks associated with **2'-Hydroxyacetophenone**.

Storage:

- Store in a cool, dry, and well-ventilated area.[2]
- Keep containers tightly closed when not in use.[2][3]
- Store away from incompatible materials such as oxidizing agents, strong acids, and strong bases.[1]
- Keep away from heat, sparks, and open flames.[4]

Handling:

- Avoid all personal contact, including inhalation.[1]
- Use only in a well-ventilated area or with local exhaust ventilation.[2][3]
- Wash hands and any exposed skin thoroughly after handling.[5]
- Do not eat, drink, or smoke in areas where the chemical is handled.

In Case of a Spill:

- Remove all ignition sources.[1]
- Evacuate the area and ensure adequate ventilation.

- Wear appropriate PPE as outlined above.
- Absorb the spill with an inert material such as sand, earth, or vermiculite.[2]
- Place the absorbed material into a suitable, labeled container for disposal.[2]
- Clean the spill area thoroughly.

Disposal Plan

Proper disposal of **2'-Hydroxyacetophenone** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Chemical: Dispose of surplus and non-recyclable solutions through a licensed disposal company.[6] All waste must be handled in accordance with local, state, and federal regulations.[1]
- Contaminated Packaging: Puncture containers to prevent reuse and dispose of them at an authorized landfill.[1] Uncleaned empties should be disposed of in the same manner as the chemical itself.

Quantitative Safety Data

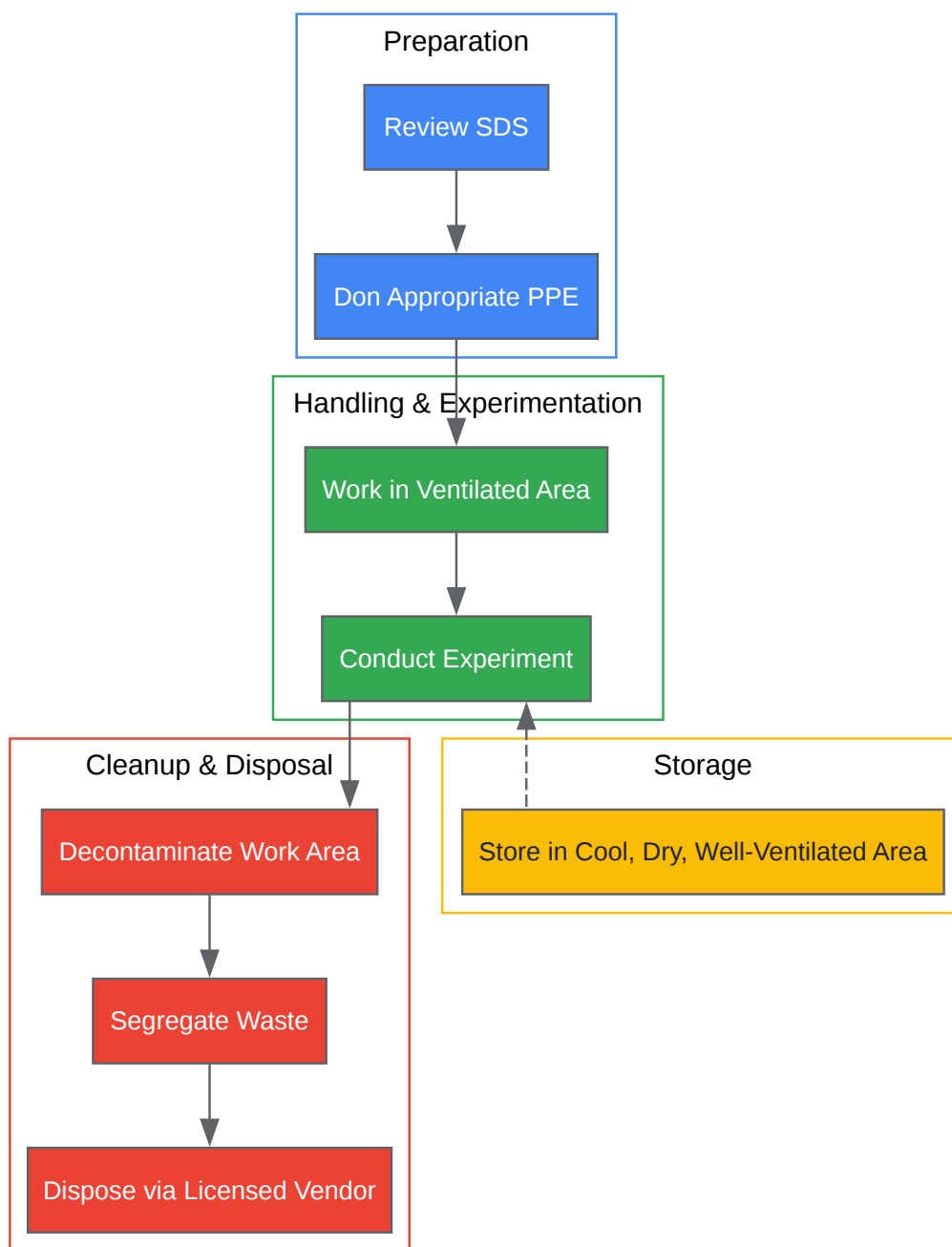
The following table summarizes key quantitative safety data for **2'-Hydroxyacetophenone**.

Property	Value	Source
Acute Toxicity (Oral)	LD50 (Rat): > 2,000 mg/kg	BASF SDS
Acute Toxicity (Dermal)	LD50 (Rabbit): > 2,000 mg/kg	[4]
Acute Toxicity (Inhalation)	No mortality within 7 hours (Rat)	[4]
Acute Toxicity (Intraperitoneal)	LD50 (Mouse): 100 mg/kg	[1]
Flash Point	> 112 °C (> 233.60 °F)	[2]
Autoignition Temperature	450 °C (842.00 °F)	[2]
Vapor Pressure	0.225 mmHg @ 20 °C	[1]
Specific Gravity	1.131 g/cm ³	[1]

Experimental Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **2'-Hydroxyacetophenone** from receipt to disposal.

Workflow for Handling 2'-Hydroxyacetophenone



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*Workflow for handling **2'-Hydroxyacetophenone**.*

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